

30-Oxolupeol (Betulinaldehyde): A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 30-Oxolupeol

Cat. No.: B1162528

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **30-Oxolupeol**, more commonly known as Betulinaldehyde or Betulinic Aldehyde. It is a naturally occurring pentacyclic triterpenoid that has garnered significant interest in the scientific community for its diverse biological activities, including potent anti-cancer and anti-inflammatory properties. This document consolidates key information on its synonyms, chemical identifiers, and biological activities, and provides detailed experimental protocols and pathway diagrams to support further research and development.

Chemical Identity and Synonyms

The compound initially specified as **30-Oxolupeol** is most frequently referred to in scientific literature as Betulinaldehyde or Betulinic Aldehyde. While "**30-Oxolupeol**" is a valid chemical descriptor, its usage is less common.

There is a discrepancy in the CAS Registry Number associated with these names. The CAS number 64181-07-3 is listed for **30-Oxolupeol**[1][2][3]. However, the more extensively documented compound, Betulinaldehyde, is consistently associated with the CAS number 13159-28-9[4][5][6][7]. Given the prevalence of research and data linked to Betulinaldehyde and the 13159-28-9 CAS number, this guide will primarily focus on this identity, while acknowledging **30-Oxolupeol** as a synonym.

Identifier	Value
Primary Name	Betulinaldehyde
Synonyms	30-Oxolupeol, Betulinic aldehyde, Betunal, Betulinal, 3 β -hydroxy-lup-20(29)-en-28-al, NSC 250423[6]
Primary CAS No.	13159-28-9[4][5][6][7]
Alternative CAS No.	64181-07-3[1][2][3]
Molecular Formula	C30H48O2[4]
Molecular Weight	440.7 g/mol [4]

Biological Activity and Quantitative Data

Betulinaldehyde exhibits a range of biological activities, with its anti-cancer and anti-inflammatory effects being the most extensively studied.

Anti-Cancer Activity

Betulinaldehyde has demonstrated significant cytotoxic and anti-proliferative effects against various cancer cell lines. It has been shown to inhibit cell viability, proliferation, and migration in a dose-dependent manner[8][9].

Table 1: In Vitro Anti-Cancer Activity of Betulinaldehyde

Cell Line	Cancer Type	Effect	IC50 / Concentration	Reference
A549	Lung Cancer	Inhibition of viability, proliferation, and migration	20, 40, 80 μ M	[8][9][10]
Leukemia	Leukemia	Growth inhibition	IC50 = 1.1-4.9 μ M	[6]
Melanoma	Melanoma	Growth inhibition	IC50 = 9.6-10.6 μ M	[6]
Neuroblastoma	Neuroblastoma	Growth inhibition	IC50 = 7.5-8.8 μ M	[6]
MV-4-11	Biphenotypic B myelomonocytic leukaemia	Antiproliferative activity	-	[11]

Anti-Inflammatory and Other Activities

Betulinaldehyde and its parent compound, Betulin, have been shown to possess anti-inflammatory properties[12][13]. This activity is, in part, mediated through the modulation of inflammatory signaling pathways.

Table 2: Other Biological Activities of Betulinaldehyde

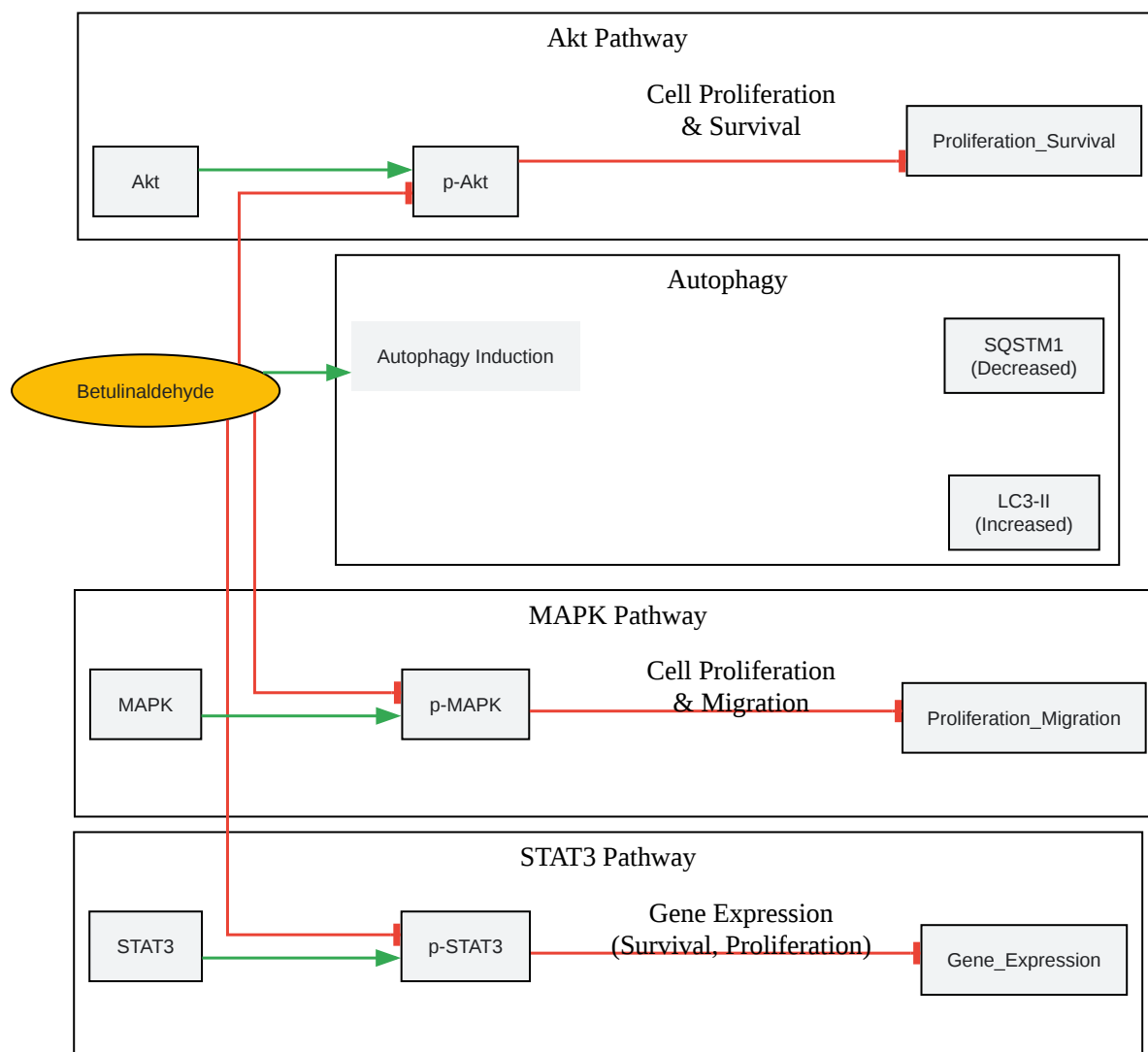
Activity	Target/Organism	Effect	MIC / IC50	Reference
Anti-malarial	Plasmodium falciparum	Active	IC50 = 6.5 µg/ml	[6]
Anti-mycobacterial	Mycobacterium tuberculosis	Active	MIC = 25 µg/ml	[6]
Anti-bacterial	Methicillin-resistant Staphylococcus aureus (MRSA)	Active	MICs = 128-512 µg/ml	[6]
Anti-bacterial	Methicillin-sensitive Staphylococcus aureus (MSSA)	Active	MICs = 8-512 µg/ml	[6]
Anti-viral	Dengue virus NS5 RNA-dependent RNA polymerase	Inhibition	IC50 = 6.1 µM	[6]
Anti-viral	Dengue virus type 2	Inhibition of replication	20% and 55% inhibition at 5 and 10 µg/ml, respectively	[6]

Signaling Pathways

Betulinaldehyde exerts its biological effects by modulating several key intracellular signaling pathways.

Anti-Cancer Signaling Pathways

In cancer cells, Betulinaldehyde has been shown to inhibit pro-survival and proliferative signaling pathways, including the Akt, MAPK, and STAT3 pathways[8][9][10]. It also induces autophagy, which contributes to its anti-tumor effects[8][9].



[Click to download full resolution via product page](#)

Figure 1: Betulinaldehyde's inhibitory effects on key cancer signaling pathways.

Vascular Remodeling Signaling Pathway

Betulinaldehyde has also been found to inhibit vascular remodeling by targeting the PLCy1/Ca²⁺/MMP9 pathway[10][14].



[Click to download full resolution via product page](#)

Figure 2: Betulinaldehyde's inhibition of the PLCy1/Ca²⁺/MMP9 pathway.

Experimental Protocols

This section provides detailed methodologies for key experiments commonly used to assess the biological activity of Betulinaldehyde.

Cell Viability Assay (CCK-8)

The Cell Counting Kit-8 (CCK-8) assay is a colorimetric assay used to determine the number of viable cells in cell proliferation and cytotoxicity assays.

Materials:

- 96-well cell culture plate
- Cells of interest
- Complete culture medium
- Betulinaldehyde (or other test compound)
- CCK-8 solution
- Microplate reader

Protocol:

- Seed cells in a 96-well plate at a density of 5x10³ cells/well in 100 µL of complete culture medium[8].

- Incubate the plate for 24 hours at 37°C in a 5% CO₂ incubator.
- Treat the cells with various concentrations of Betulinaldehyde and incubate for the desired period (e.g., 24, 48, or 72 hours).
- Add 10 µL of CCK-8 solution to each well[8].
- Incubate the plate for 1-4 hours at 37°C.
- Measure the absorbance at 450 nm using a microplate reader[8].
- Calculate cell viability as a percentage of the control (untreated) cells.

Cell Migration Assay (Wound Healing/Scratch Assay)

This assay is used to study cell migration in vitro.

Materials:

- 6-well or 12-well cell culture plate
- Cells of interest that form a monolayer
- Complete culture medium
- Sterile 200 µL pipette tip or a specialized scratch tool
- Microscope with a camera

Protocol:

- Seed cells in a culture plate and grow them to form a confluent monolayer.
- Create a "scratch" or "wound" in the monolayer using a sterile pipette tip.
- Gently wash the wells with PBS to remove detached cells.
- Replace the medium with fresh medium containing the desired concentration of Betulinaldehyde.

- Capture images of the scratch at time 0 and at regular intervals (e.g., every 6, 12, or 24 hours).
- Measure the width of the scratch at different time points to quantify cell migration.

Protein Expression Analysis (Western Blot)

Western blotting is used to detect specific proteins in a sample.

Materials:

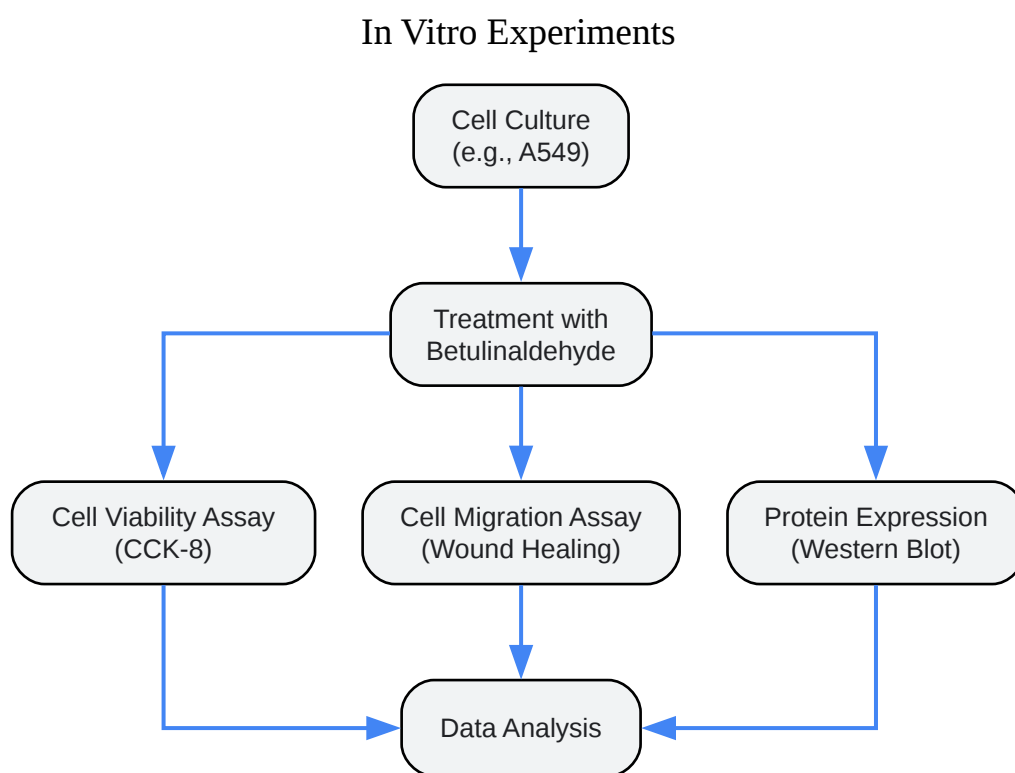
- Cells treated with Betulinaldehyde
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- Protein assay kit (e.g., BCA assay)
- SDS-PAGE gels and electrophoresis apparatus
- Transfer apparatus and membranes (PVDF or nitrocellulose)
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (e.g., against p-Akt, Akt, p-MAPK, MAPK, p-STAT3, STAT3, LC3, SQSTM1)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate
- Imaging system

Protocol:

- Lyse the treated cells and quantify the protein concentration.
- Separate the protein lysates by SDS-PAGE.
- Transfer the separated proteins to a PVDF or nitrocellulose membrane.

- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with primary antibodies overnight at 4°C.
- Wash the membrane and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Wash the membrane again and detect the protein bands using a chemiluminescent substrate and an imaging system.

Experimental Workflow Visualization



[Click to download full resolution via product page](#)

Figure 3: A general workflow for in vitro evaluation of Betulinaldehyde.

This technical guide provides a comprehensive starting point for researchers interested in the therapeutic potential of **30-Oxolupeol** (Betulinaldehyde). The provided data, pathways, and

protocols are intended to facilitate the design and execution of further studies into this promising natural compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [corning.com](https://www.corning.com) [[corning.com](https://www.corning.com)]
- 2. Click-iT EdU Imaging Cell Proliferation Protocol | Thermo Fisher Scientific - US [[thermofisher.com](https://www.thermofisher.com)]
- 3. [interchim.fr](https://www.interchim.fr) [[interchim.fr](https://www.interchim.fr)]
- 4. CCK-8 Assay: A sensitive tool for cell viability | Abcam [[abcam.com](https://www.abcam.com)]
- 5. Western blot protocol | Abcam [[abcam.com](https://www.abcam.com)]
- 6. Wound healing assay | Abcam [[abcam.com](https://www.abcam.com)]
- 7. Principles, Techniques, and Precautions in Transwell Migration and Invasion Assays for Cancer Cell Metastas... [[protocols.io](https://www.protocols.io)]
- 8. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 9. [vectorlabs.com](https://www.vectorlabs.com) [[vectorlabs.com](https://www.vectorlabs.com)]
- 10. [vectorlabs.com](https://www.vectorlabs.com) [[vectorlabs.com](https://www.vectorlabs.com)]
- 11. Western Blot Protocols and Recipes | Thermo Fisher Scientific - US [[thermofisher.com](https://www.thermofisher.com)]
- 12. Wound healing migration assay (Scratch assay) [[protocols.io](https://www.protocols.io)]
- 13. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 14. [clyte.tech](https://www.clyte.tech) [[clyte.tech](https://www.clyte.tech)]
- To cite this document: BenchChem. [30-Oxolupeol (Betulinaldehyde): A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1162528#30-oxolupeol-synonyms-and-cas-number>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com